

A Comparative Guide to iNOS Inhibitors: iNOS-IN-2 vs. 1400W

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Compound of Interest

Compound Name: *iNOS-IN-2*
Cat. No.: *B15140224*

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In the landscape of selective inducible nitric oxide synthase (iNOS) inhibitors, both **iNOS-IN-2** and 1400W have emerged as significant molecules for researchers in inflammation, neuroscience, and drug development. This guide provides an objective comparison of their selectivity and performance, supported by available experimental data, to aid researchers in selecting the appropriate tool for their studies.

Quantitative Comparison of Inhibitor Potency and Selectivity

A direct comparison of **iNOS-IN-2** and 1400W is challenging due to the different types of available inhibitory data. 1400W has been extensively characterized against purified NOS isoforms, providing a clear selectivity profile. In contrast, the publicly available data for **iNOS-IN-2** is currently limited to its effect on nitric oxide (NO) production in a cellular context.

Inhibitor	Target	Inhibition Value	nNOS Inhibition (Ki)	eNOS Inhibition (Ki)	Selectivity (iNOS vs. eNOS)
iNOS-IN-2	iNOS (in RAW 264.7 cells)	IC50 = 6.4 μ M[1]	Not Reported	Not Reported	Not Reported
1400W	Human iNOS	Kd \leq 7 nM[2] [3]	2 μ M[3][4]	50 μ M	~5000-fold

Note: IC50 (half-maximal inhibitory concentration) for **iNOS-IN-2** reflects the inhibition of NO production in a cell-based assay, which can be influenced by factors such as cell permeability and off-target effects. Kd (dissociation constant) and Ki (inhibition constant) for 1400W are derived from in vitro assays with purified enzymes, representing a direct measure of inhibitor-enzyme interaction.

Mechanism of Action

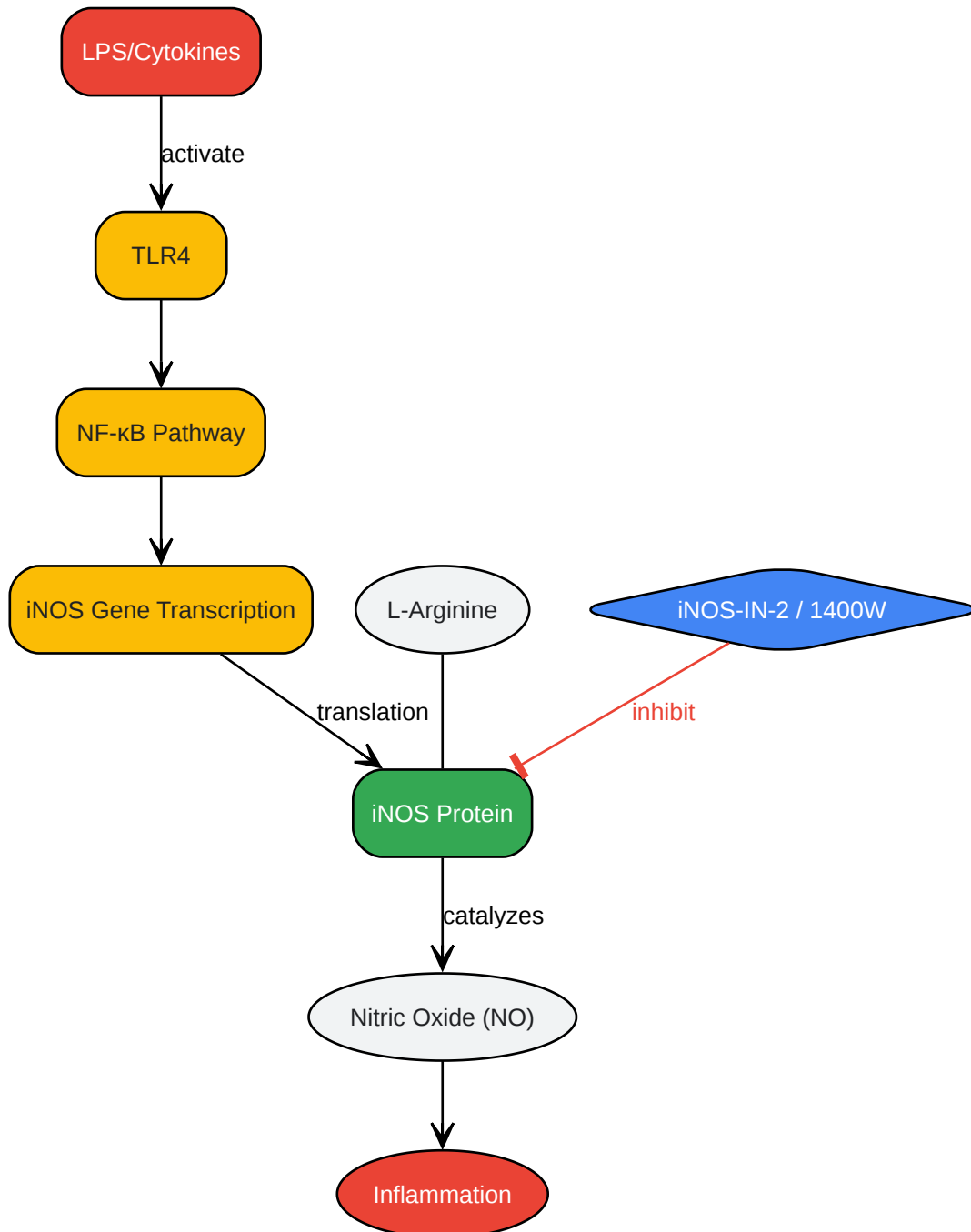
iNOS-IN-2: **iNOS-IN-2** is described as a potent down-regulator of iNOS protein expression and an inhibitor of NO production. Its precise mechanism of direct enzymatic inhibition is not fully detailed in the available literature.

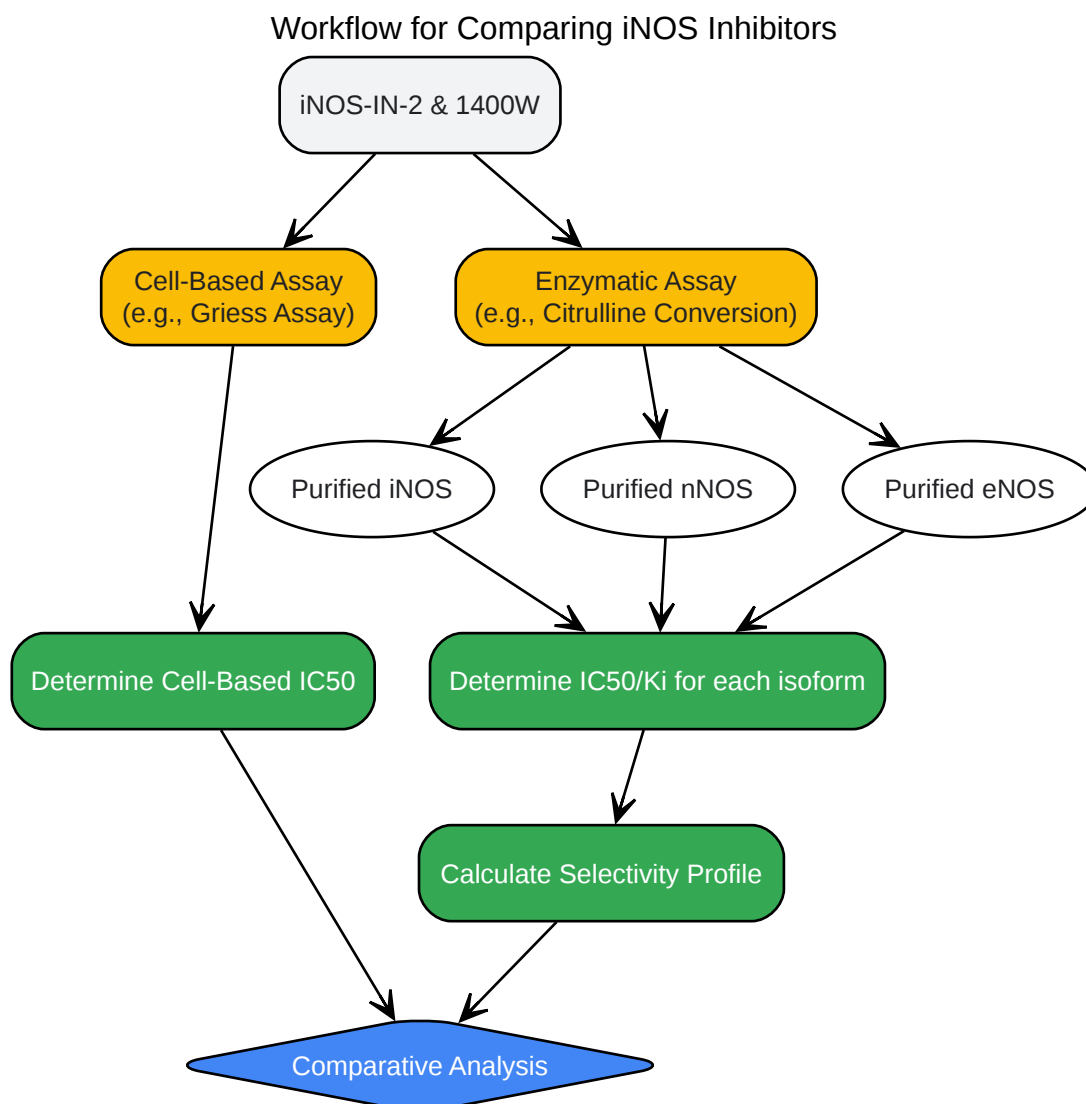
1400W: 1400W is a slow, tight-binding inhibitor of human iNOS. Its inhibition is dependent on the cofactor NADPH and is competitive with the substrate L-arginine. It is considered either an irreversible or an extremely slowly reversible inhibitor.

Signaling Pathway of iNOS Inhibition

The overproduction of nitric oxide by iNOS is a hallmark of various inflammatory conditions. Selective inhibitors like **iNOS-IN-2** and 1400W aim to mitigate the pathological effects of excessive NO by targeting the iNOS enzyme.

iNOS Signaling Pathway and Inhibition





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